

A Comprehensive Technical Guide to the Physical Properties of 1,2-Butylene Carbonate

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Compound of Interest

Compound Name: *4-Ethyl-1,3-dioxolan-2-one*

Cat. No.: B1220457

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of 1,2-butylene carbonate (also known as **4-ethyl-1,3-dioxolan-2-one**). The information is curated for researchers, scientists, and professionals in drug development who require precise data for formulation, synthesis, and analytical applications. This document summarizes key quantitative data in a structured format, details the experimental methodologies for their determination, and visualizes relevant synthetic pathways.

Core Physical and Chemical Properties

1,2-Butylene carbonate is a cyclic carbonate ester recognized for its utility as a polar aprotic solvent, particularly in applications such as electrolytes for lithium-ion batteries and as a versatile chemical intermediate. Its physical characteristics are crucial for its application and handling. It presents as a clear, colorless liquid with an ether-like or characteristic odor.[\[1\]](#)[\[2\]](#)

Quantitative Physical Properties

The following table summarizes the key physical properties of 1,2-butylene carbonate, compiled from various scientific and technical sources. Discrepancies in reported values can be attributed to different experimental conditions and measurement techniques.

Property	Value
Molecular Formula	C ₅ H ₈ O ₃
Molecular Weight	116.12 g/mol
Density	1.107 g/cm ³ [3] [4] , 1.14 g/cm ³ at 25°C [1] [5] , 1.141 g/cm ³ [6] , 1.15 g/cm ³ [7] [8]
Boiling Point	238.7 °C at 760 mmHg [3] [9] , 240 °C at 1000 hPa [1] , 250 °C [6] , 74-80 °C at 0.8 Torr [4]
Melting Point	-45 °C [1] [3] [4] , -50 °C [6] , -53 °C [5]
Flash Point	121 °C (closed cup) [1] , 128.4 °C [3] [9] , 135 °C [4] [6]
Refractive Index	1.426 - 1.428 [4]
Vapor Pressure	0.024 hPa at 20 °C [1]
Solubility	Soluble in cold water [1]
Log P (octanol/water)	0 [1] , 0.099 (estimated) [9]

Experimental Protocols for Property Determination

The following sections outline the standard experimental methodologies for determining the key physical properties of liquid compounds like 1,2-butylene carbonate.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is distillation.[\[8\]](#)[\[10\]](#)

Methodology:

- A sample of 1,2-butylene carbonate (approximately 5-10 mL) is placed in a round-bottom distillation flask.
- A boiling chip is added to ensure smooth boiling.

- The flask is fitted with a distillation head, a condenser, and a collection flask. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head.
- The flask is gently heated.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This constant temperature is the boiling point.[11]
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Determination of Density

The density of a liquid is its mass per unit volume. This can be determined using a pycnometer or by direct mass and volume measurements.[1][4]

Methodology (using a graduated cylinder and balance):

- An empty, dry 25 mL graduated cylinder is weighed on an analytical balance.
- A known volume of 1,2-butylene carbonate (e.g., 20 mL) is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[4]
- The graduated cylinder containing the liquid is reweighed.
- The mass of the 1,2-butylene carbonate is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.
- For higher accuracy, measurements should be repeated, and the average value should be taken.[12] The temperature of the liquid should also be recorded as density is temperature-dependent.[4]

Determination of Refractive Index

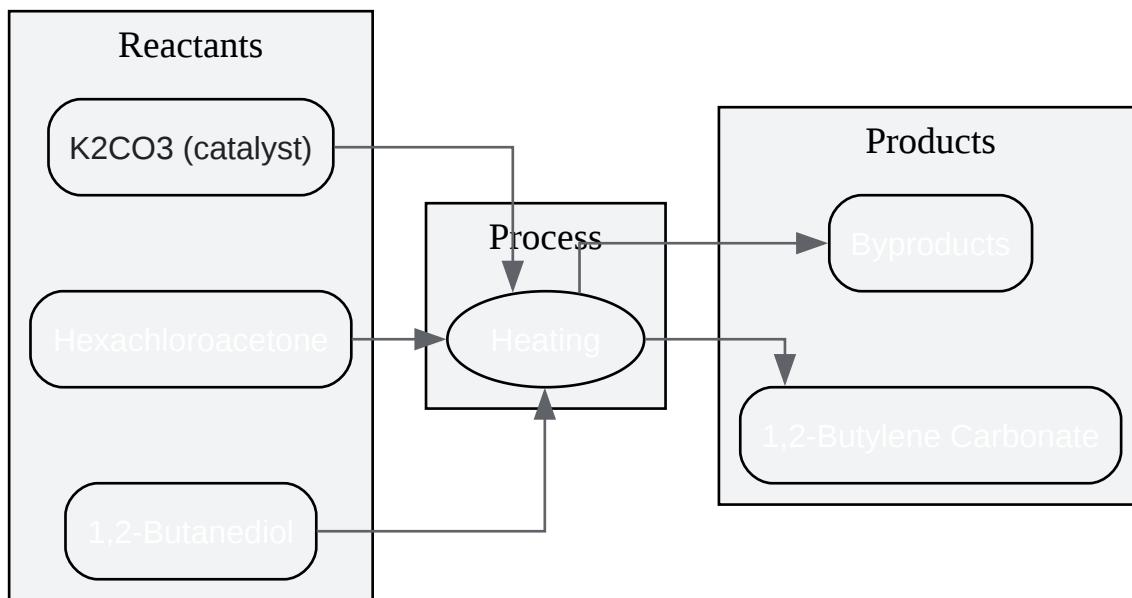
The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property that can be used for identification and purity assessment. An Abbe refractometer is a common instrument for this measurement.[7]

Methodology (using an Abbe refractometer):

- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of 1,2-butylene carbonate are placed on the prism of the refractometer.
- The prism is closed and the light source is adjusted.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale.
- The temperature is controlled and recorded as the refractive index is temperature-dependent.

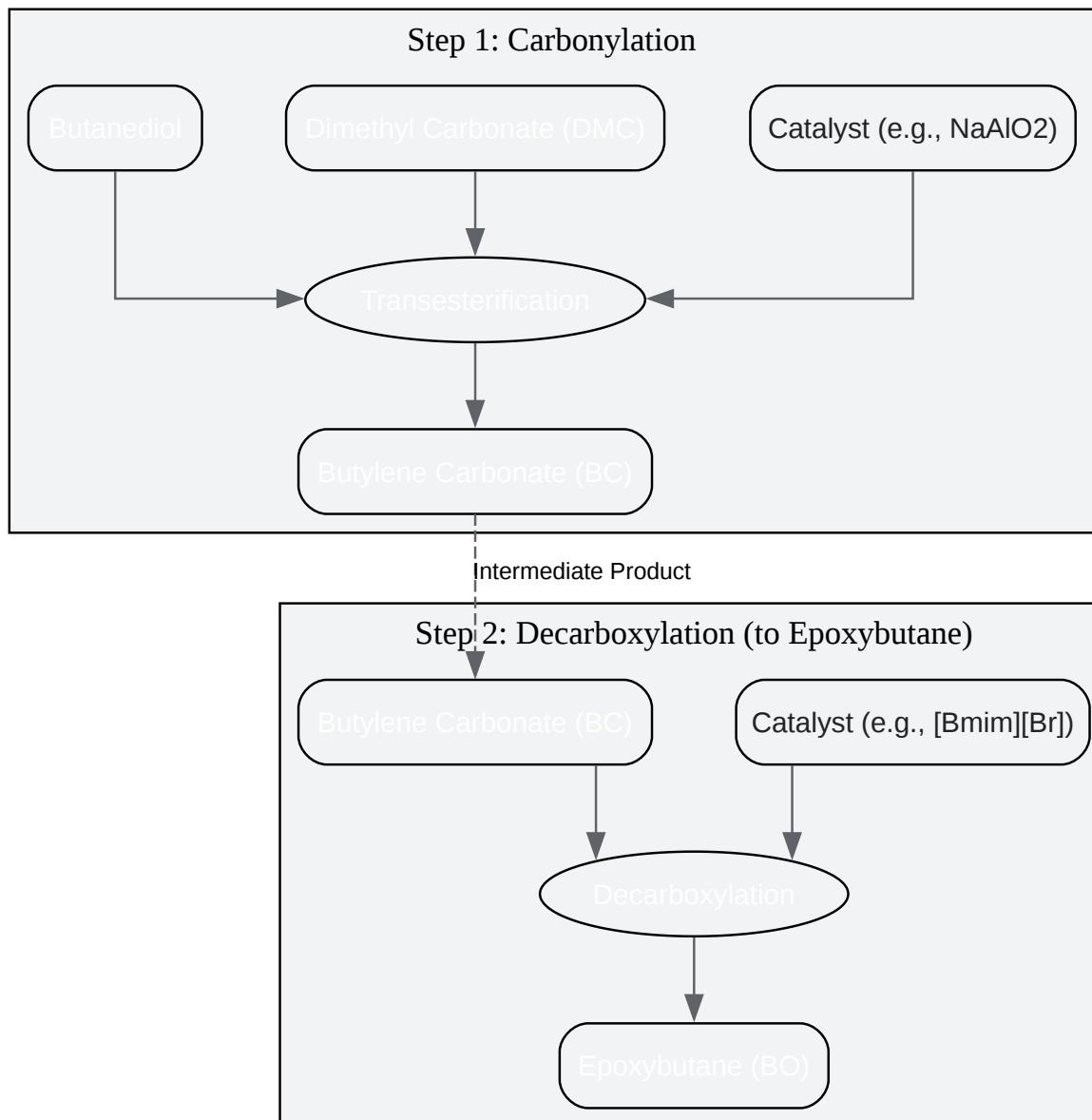
Synthesis of 1,2-Butylene Carbonate: Experimental Workflows

The synthesis of 1,2-butylene carbonate can be achieved through several routes. The following diagrams illustrate the logical flow of three common synthetic methods.



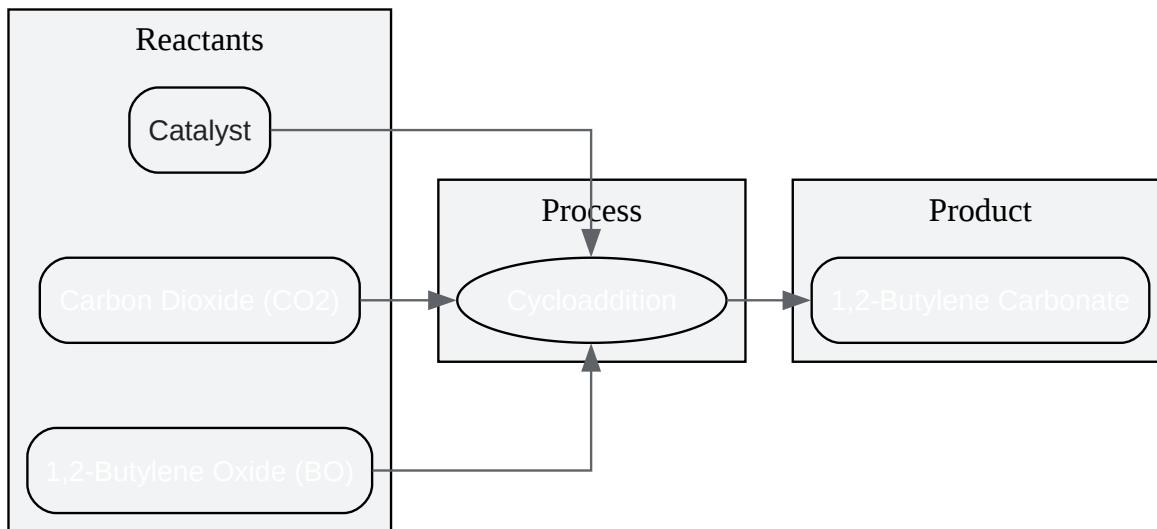
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Caption: Synthesis of 1,2-butylene carbonate from 1,2-butanediol and hexachloroacetone.[13]



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Caption: A two-step process for the synthesis of epoxybutane via a butylene carbonate intermediate.[14]



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Caption: Synthesis of 1,2-butylene carbonate via the cycloaddition of 1,2-butylene oxide and CO₂.^[15]

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References

- 1. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 2. scribd.com [scribd.com]
- 3. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 4. akbis.gantep.edu.tr [akbis.gantep.edu.tr]
- 5. elearn.almamonuc.edu.iq [elearn.almamonuc.edu.iq]
- 6. phillysim.org [phillysim.org]
- 7. pubs.aip.org [pubs.aip.org]

- 8. vernier.com [vernier.com]
- 9. How to Measure Viscosity: 10 Steps (with Pictures) - wikiHow [wikihow.com]
- 10. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 11. uomus.edu.iq [uomus.edu.iq]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. prepchem.com [prepchem.com]
- 14. Efficient synthesis of epoxybutane from butanediol via a two-step process - RSC Advances (RSC Publishing) DOI:10.1039/C9RA01220F [pubs.rsc.org]
- 15. researchgate.net [researchgate.net]
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